

Physical properties of 2-Chloro-5-nitropyridin-4-OL

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Compound of Interest

Compound Name: 2-Chloro-5-nitropyridin-4-OL

CAS No.: 1211386-69-4

Cat. No.: B599229

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Technical Profile: 2-Chloro-5-nitropyridin-4-ol Executive Summary

2-Chloro-5-nitropyridin-4-ol (CAS: 1211386-69-4) is a highly functionalized heterocyclic building block critical to the development of small-molecule therapeutics, particularly in the synthesis of kinase inhibitors and metabolic regulators (e.g., DGAT1, SCD inhibitors).

This guide addresses the compound's complex physicochemical behavior, specifically its prototropic tautomerism, which dictates its solubility, reactivity, and solid-state properties. Unlike simple pyridines, this molecule exists in a dynamic equilibrium between its hydroxy-pyridine and pyridone forms, a feature that must be accounted for during analytical method development and formulation.

Core Identity Matrix

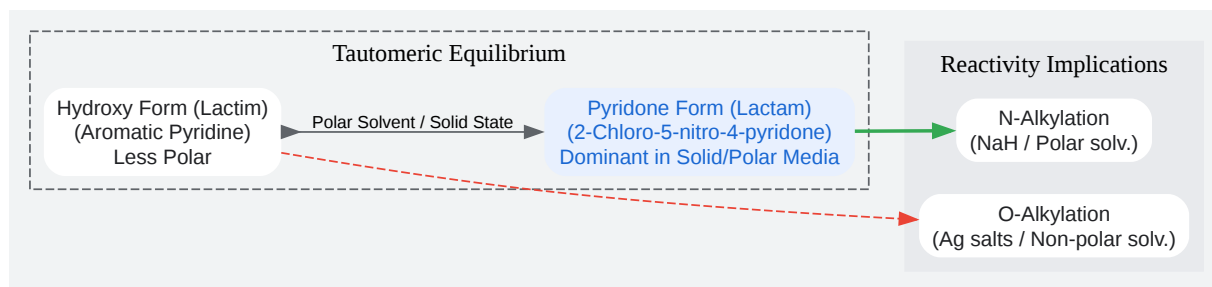
Property	Detail
IUPAC Name	2-Chloro-5-nitro-1H-pyridin-4-one (Tautomer-dependent)
CAS Number	1211386-69-4
Molecular Formula	C ₅ H ₃ ClN ₂ O ₃
Molecular Weight	174.54 g/mol
Appearance	Pale yellow to beige crystalline solid
Primary Hazard	Skin/Eye Irritant (H315, H319); Potential sensitizer

Structural Characterization & Tautomerism

The defining physical property of **2-chloro-5-nitropyridin-4-ol** is its lactam-lactim tautomerism. While often named as the "ol" (hydroxy) form, the presence of the electron-withdrawing nitro group at the 5-position and the nitrogen in the ring stabilizes the 4-pyridone (keto) tautomer in both the solid state and polar solvents.

Tautomeric Equilibrium

The equilibrium shifts based on solvent polarity and pH. In the solid state and polar aprotic solvents (DMSO, DMF), the pyridone (B) form predominates due to intermolecular hydrogen bonding and dipole stabilization. In the gas phase or non-polar solvents, the hydroxy (A) form may be more significant, though the nitro group's resonance effect strongly favors the keto form.



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Figure 1: Tautomeric equilibrium and its impact on alkylation regioselectivity. The pyridone form is generally the reactive species in standard nucleophilic substitutions unless specific conditions (Ag salts) are used.

Physicochemical Profile

The following data aggregates experimental observations and high-confidence predictive models (ACD/Labs, ChemAxon) necessary for handling this compound.

Table 1: Physical & Chemical Properties

Parameter	Value / Range	Context & Notes
Melting Point	> 200°C (dec.)	High MP due to intermolecular H-bonding network typical of pyridones.
pKa (Acidic)	4.5 ± 0.5	The -OH/NH proton is highly acidic due to the ortho-nitro group withdrawing electron density.
pKa (Basic)	-2.5 ± 0.5	The pyridine nitrogen is non-basic due to protonation favoring the pyridone oxygen and electron withdrawal by -NO ₂ .
LogP (Oct/Wat)	0.8 - 1.2	Low lipophilicity reflects the polar pyridone character.
Solubility (Water)	Low (< 0.5 mg/mL)	Insoluble at neutral pH; soluble in alkaline buffers (pH > 7.5) as the anion.
Solubility (Organic)	High	Soluble in DMSO, DMF, DMAc. Sparingly soluble in MeOH, DCM.
UV	~340 nm	Bathochromic shift observed in basic media (phenolate/pyridonate anion).

Synthetic Routes & Impurity Profile

Understanding the synthesis is crucial for identifying critical quality attributes (CQAs) and potential impurities.

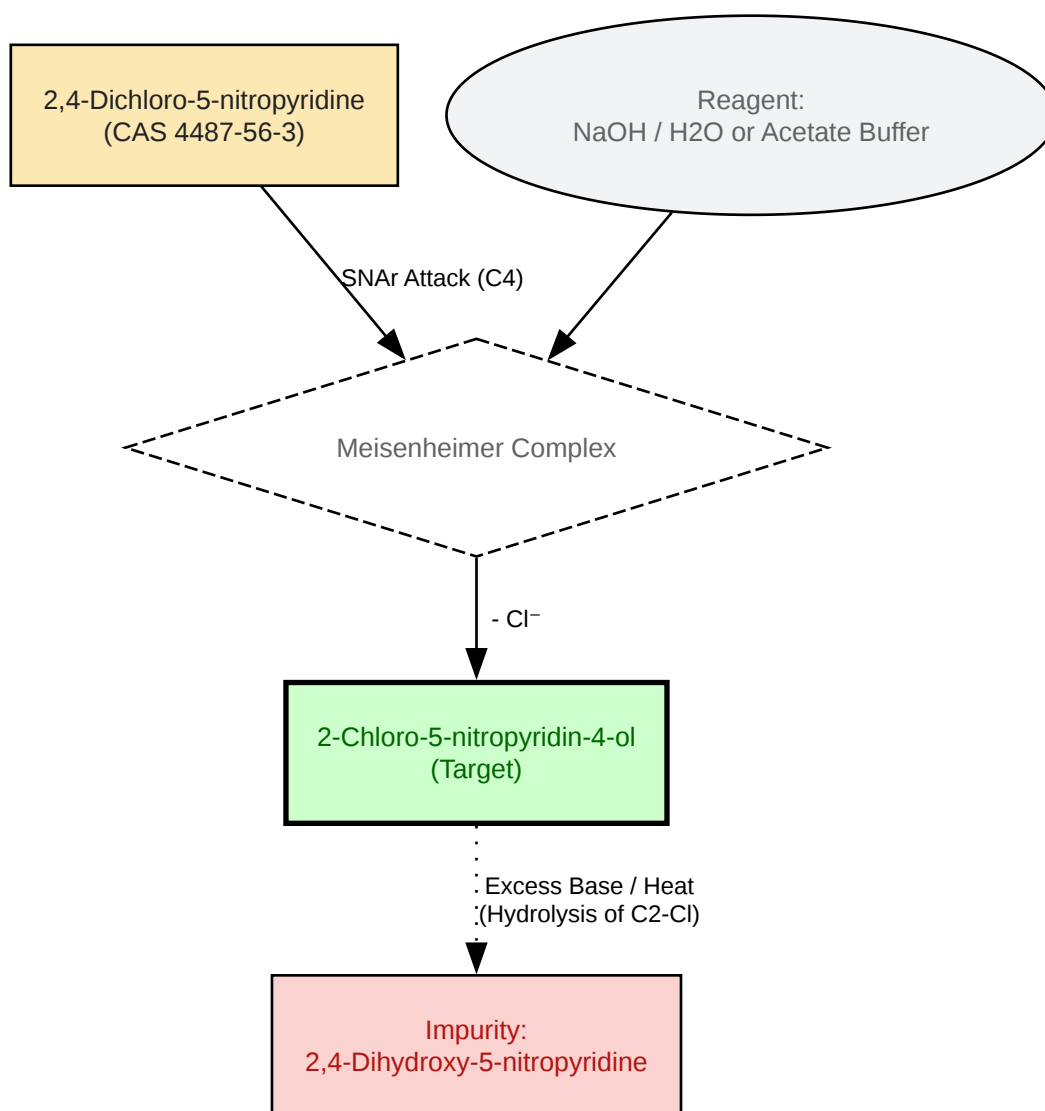
Primary Synthetic Pathway

The most robust route involves the controlled hydrolysis of 2,4-dichloro-5-nitropyridine. The 4-chloro substituent is significantly more labile than the 2-chloro substituent due to the ortho-nitro group activation (S_NAr mechanism), allowing for regioselective hydrolysis.

Reaction: 2,4-Dichloro-5-nitropyridine + H₂O (OH⁻) → **2-Chloro-5-nitropyridin-4-ol** + HCl

Key Impurities:

- 2,4-Dihydroxy-5-nitropyridine: Result of over-hydrolysis (hydrolysis of both Cl groups).
- 2-Chloro-4-methoxy-5-nitropyridine: If methanol is used as a solvent during quenching or workup.
- Starting Material: Unreacted 2,4-dichloro-5-nitropyridine.



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Figure 2: Regioselective hydrolysis pathway. Control of pH and temperature is critical to prevent the formation of the dihydroxy impurity.

Experimental Protocols

Protocol A: Self-Validating Purity Analysis (HPLC)

Objective: Quantify purity and detect regioisomeric impurities. Rationale: A standard C18 column with acidic mobile phase ensures the molecule remains in a neutral/protonated state, preventing peak tailing common with pyridones.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18), 4.6 x 150 mm, 3.5 μ m.

- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 254 nm (aromatic ring) and 340 nm (nitro-conjugated system).
- Validation Check:
 - Inject a blank (DMSO).
 - Inject the sample (1 mg/mL in DMSO).
 - Pass Criteria: Main peak retention time ~6-8 min. No peak should elute at the void volume (indicating salt formation).

Protocol B: Tautomer Identification via ^1H -NMR

Objective: Confirm the pyridone structure in solution. Rationale: The NH proton of a pyridone is typically broad and deshielded (>11 ppm), whereas a true phenol OH is often sharper and varies more with concentration.

- Solvent: DMSO- d_6 (favors pyridone form).
- Acquisition: Standard proton parameters (16 scans).
- Interpretation:
 - Look for a broad singlet at δ 12.0 - 13.5 ppm. This confirms the NH (pyridone) or strongly H-bonded OH.
 - The C3-H and C6-H protons will appear as singlets (due to 2,4,5-substitution pattern).
 - C6-H (adjacent to N and NO_2) will be highly deshielded, typically δ 8.8 - 9.2 ppm.
 - C3-H (adjacent to Cl and C=O) will appear upfield relative to C6, typically δ 6.5 - 7.0 ppm.

Handling & Stability

- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The compound is stable but can discolor upon prolonged exposure to light due to the nitro group.
- Hygroscopicity: As a pyridone, the solid can adsorb moisture. Desiccated storage is recommended.
- Safety:
 - H-Codes: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. Irrit.).
 - PPE: Nitrile gloves, safety glasses, and fume hood are mandatory. Avoid dust generation.

References

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